

# Application Notes and Protocols: $^{197}\text{Au}(n,2n)^{196}\text{Au}$ Reaction Cross Section

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## Compound of Interest

Compound Name: Gold-196

Cat. No.: B1263354

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## Introduction

The nuclear reaction  $^{197}\text{Au}(n,2n)^{196}\text{Au}$  is of significant interest in various scientific and technological fields, including nuclear physics research, reactor dosimetry, and medical isotope production. This reaction involves the bombardment of a stable gold isotope,  $^{197}\text{Au}$ , with a neutron (n), resulting in the emission of two neutrons and the formation of the radioactive isotope  $^{196}\text{Au}$ . The cross section of this reaction, which represents the probability of the reaction occurring, is a critical parameter for these applications. This document provides a detailed overview of the  $^{197}\text{Au}(n,2n)^{196}\text{Au}$  reaction cross section, a comprehensive experimental protocol for its measurement using the neutron activation technique, and relevant data presented in a clear and accessible format.

## Data Presentation: $^{197}\text{Au}(n,2n)^{196}\text{Au}$ Reaction Cross Section

The following table summarizes experimentally measured cross-section values for the  $^{197}\text{Au}(n,2n)^{196}\text{Au}$  reaction at various incident neutron energies. This data has been compiled from multiple experimental studies to provide a comprehensive overview for comparative analysis.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Neutron Energy (MeV)	Total Cross Section (mb)	Uncertainty (mb)	Reference
9.0	328	$\pm 26$	[5]
9.5	695	$\pm 60$	[5]
10.0	1052	$\pm 73$	[5]
10.5	1404	$\pm 102$	[5]
15.3	2134	$\pm 107$	[3]
17.1	2240	$\pm 110$	[4]
20.9	2080	$\pm 100$	[4]

Note: "mb" stands for millibarns, a unit of area used for expressing nuclear cross sections.

## Experimental Protocol: Measurement of the $^{197}\text{Au}(n,2n)^{196}\text{Au}$ Reaction Cross Section via Neutron Activation Analysis

The activation method is a widely used and reliable technique for measuring neutron-induced reaction cross sections.[4][5] The protocol outlined below provides a step-by-step guide for determining the  $^{197}\text{Au}(n,2n)^{196}\text{Au}$  reaction cross section.

### Target and Monitor Foil Preparation

- **Target Material:** Obtain high-purity (99.99% or greater) gold ( $^{197}\text{Au}$ ) foils of a known thickness and uniform area.
- **Monitor Foil:** Use a reference material with a well-characterized reaction cross section, such as aluminum ( $^{27}\text{Al}$ ), for neutron flux determination. The  $^{27}\text{Al}(n,\alpha)^{24}\text{Na}$  reaction is a common standard.[4][5] Prepare aluminum foils of similar dimensions to the gold target foils.
- **Encapsulation:** Clean the foils with appropriate solvents (e.g., acetone, ethanol) to remove any surface contaminants. Securely stack the gold target foil and the aluminum monitor foil

together. For irradiation, this stack is typically placed in a cadmium shield to minimize the influence of thermal neutrons, especially if the focus is on the fast neutron energy range.

## Irradiation

- **Neutron Source:** Utilize a quasi-monoenergetic neutron source, such as a particle accelerator, to irradiate the target assembly. The  $^3\text{H}(\text{d},\text{n})^4\text{He}$  or  $^2\text{H}(\text{d},\text{n})^3\text{He}$  reactions are commonly used to produce neutrons in the MeV energy range.[4][5]
- **Irradiation Procedure:** Place the encapsulated target and monitor foil assembly at a known distance and angle relative to the neutron source. Irradiate the assembly for a predetermined duration. The irradiation time will depend on the neutron flux, the expected cross section, and the half-life of the product nuclide ( $^{196}\text{Au}$  has a half-life of approximately 6.18 days).

## Gamma-Ray Spectroscopy

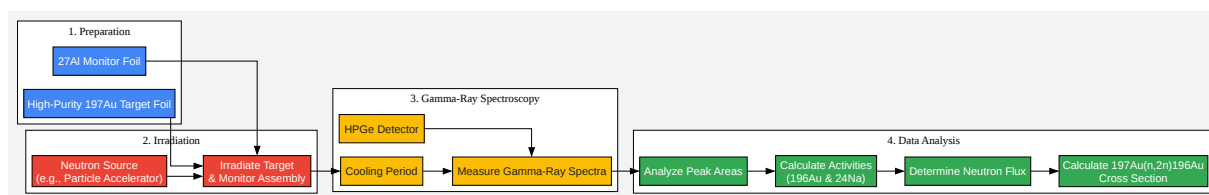
- **Cooling Period:** After irradiation, allow the foils to "cool" for a specific period. This allows for the decay of short-lived interfering radioisotopes.
- **Detection System:** Employ a high-purity germanium (HPGe) detector for gamma-ray spectroscopy. HPGe detectors offer excellent energy resolution, which is crucial for distinguishing the characteristic gamma rays of  $^{196}\text{Au}$  from other background radiation.[4]
- **Data Acquisition:** Separately measure the gamma-ray spectra of the irradiated gold and aluminum foils. The counting time should be sufficient to obtain good statistical accuracy for the peaks of interest. For  $^{196}\text{Au}$ , the prominent gamma-ray energies are 355.7 keV and 426.0 keV. For the  $^{24}\text{Na}$  produced in the aluminum monitor foil, the 1368.6 keV gamma-ray is typically used for analysis.

## Data Analysis

- **Peak Analysis:** Analyze the acquired gamma-ray spectra to determine the net peak areas of the characteristic gamma rays for  $^{196}\text{Au}$  and  $^{24}\text{Na}$ .
- **Activity Calculation:** Calculate the decay-corrected activities of  $^{196}\text{Au}$  and  $^{24}\text{Na}$  at the end of the irradiation using the following formula:  $A = (N * \lambda) / (1 - \exp(-\lambda * t_{\text{irr}})) * \exp(-\lambda * t_{\text{cool}}) * (1 - \exp(-\lambda * t_{\text{meas}}))$  where:

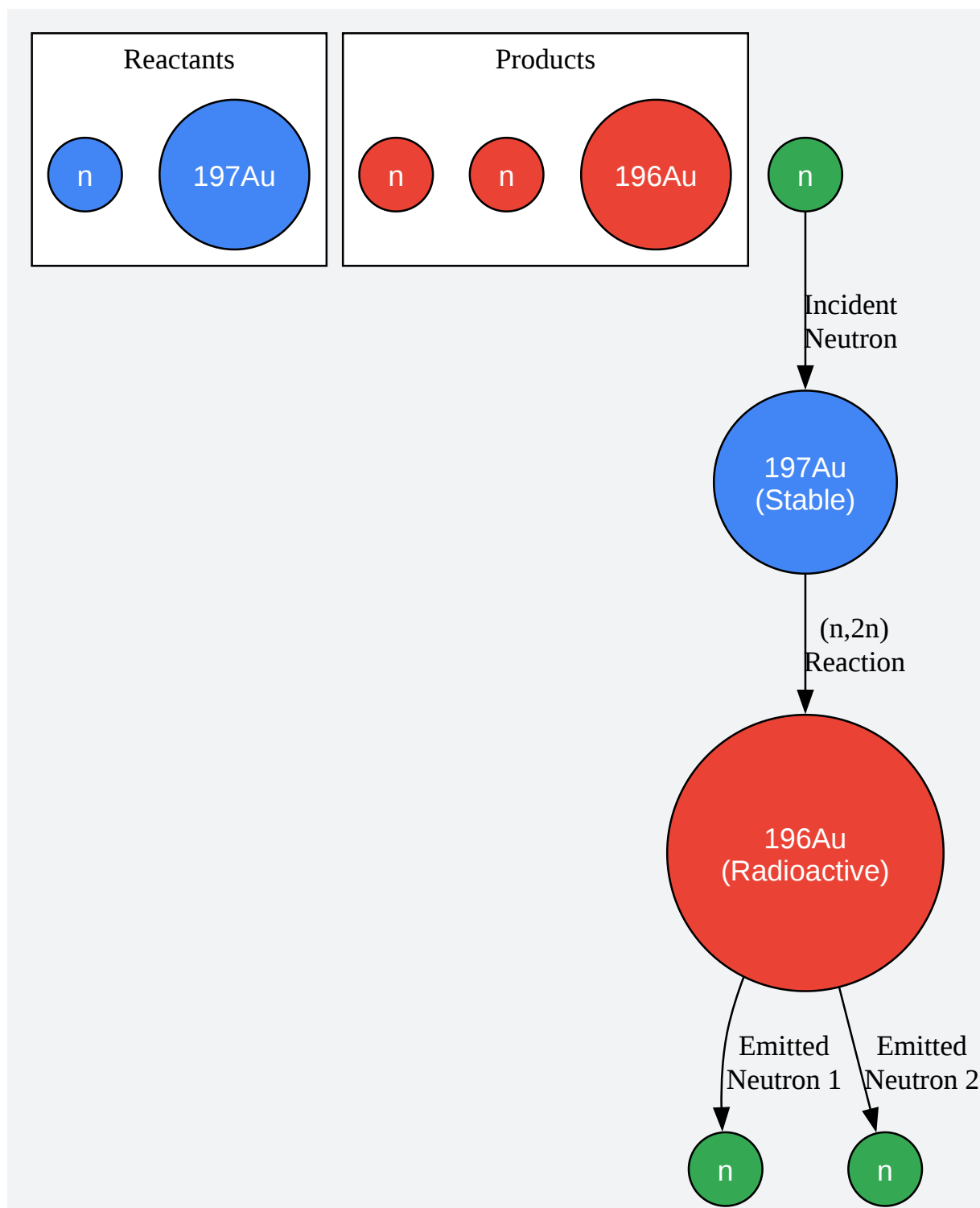
- A is the activity at the end of irradiation
- N is the net peak area
- $\lambda$  is the decay constant of the product nuclide
- $t_{\text{irr}}$  is the irradiation time
- $t_{\text{cool}}$  is the cooling time
- $t_{\text{meas}}$  is the measurement time
- Neutron Flux Determination: Determine the incident neutron flux ( $\Phi$ ) using the known cross section of the monitor reaction ( $^{27}\text{Al}(n,\alpha)^{24}\text{Na}$ ) and the measured activity of  $^{24}\text{Na}$ .
- Cross Section Calculation: Calculate the cross section ( $\sigma$ ) of the  $^{197}\text{Au}(n,2n)^{196}\text{Au}$  reaction using the following equation:  $\sigma_{\text{Au}} = (A_{\text{Au}} * N_{\text{Al}} * \sigma_{\text{Al}}) / (A_{\text{Al}} * N_{\text{Au}})$  where:
  - $\sigma_{\text{Au}}$  is the cross section of the  $^{197}\text{Au}(n,2n)^{196}\text{Au}$  reaction
  - $A_{\text{Au}}$  is the activity of  $^{196}\text{Au}$
  - $N_{\text{Al}}$  is the number of atoms in the aluminum foil
  - $\sigma_{\text{Al}}$  is the known cross section of the  $^{27}\text{Al}(n,\alpha)^{24}\text{Na}$  reaction at the given neutron energy
  - $A_{\text{Al}}$  is the activity of  $^{24}\text{Na}$
  - $N_{\text{Au}}$  is the number of atoms in the gold foil

## Mandatory Visualizations



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Caption: Experimental workflow for measuring the  $^{197}\text{Au}(n,2n)^{196}\text{Au}$  cross section.



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